

Personal Protective Equipment & Handling Guide: 3-(4-Chloro-3-aminophenyl)propionic acid

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Compound of Interest

Compound Name: 3-(4-Chloro-3-aminophenyl)propionic acid

Cat. No.: B8571623

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Core Directive & Compound Identification

Warning: Structural Isomer Distinction Before proceeding, verify the chemical structure. This guide specifically addresses **3-(4-Chloro-3-aminophenyl)propionic acid**, an aniline derivative where the amino group is attached directly to the phenyl ring.

- Target Compound: Aniline derivative (Amino on ring). High toxicity potential (Methemoglobinemia/Sensitization).
- Common Isomer: 3-Amino-3-(4-chlorophenyl)propionic acid (CAS 19947-39-8).[1] Beta-amino acid (Amino on alkyl chain). Lower relative toxicity.

If your compound has the amino group on the phenyl ring, follow the strict aniline-based protocols below.

Chemical Profile

| Parameter | Detail |
|-------------------|--|
| Chemical Name | 3-(4-Chloro-3-aminophenyl)propionic acid |
| Functional Groups | Carboxylic Acid, Aromatic Amine (Aniline), Aryl Chloride |
| Physical State | Solid (Powder/Crystals) |
| Solubility | Soluble in DMSO, Methanol, Dilute Base (NaOH); Sparingly soluble in water.[2] |
| Primary Hazards | Skin Sensitizer, Irritant (Eyes/Respiratory), Potential Systemic Toxin (via skin absorption).[3] |

Risk Assessment & Hazard Identification

As a halogenated aniline derivative, this compound possesses a "red flag" pharmacophore requiring a precautionary safety approach beyond standard laboratory reagents.[4]

GHS Classification (Derived)

Based on Structure-Activity Relationship (SAR) with 3-Chloroaniline and Hydrocinnamic acid.

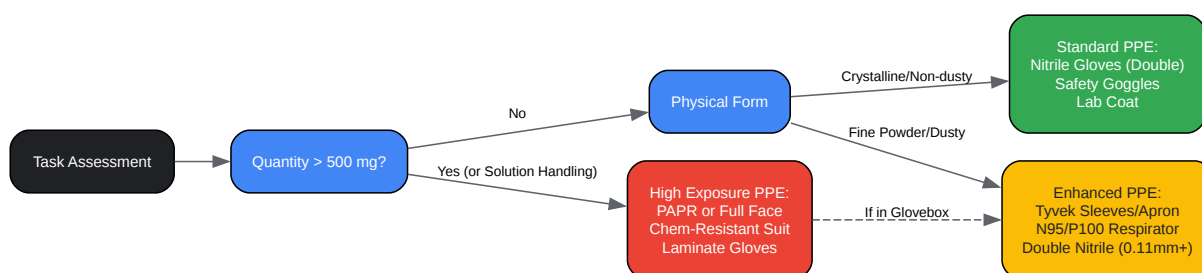
- Health Hazards:
 - Acute Toxicity (Oral/Dermal): Category 4 (Harmful).
 - Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[5]
 - Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[5]
 - Sensitization (Skin): Category 1 (May cause an allergic skin reaction).
 - STOT-SE: Category 3 (May cause respiratory irritation).[5][6][7][8]
- Specific Toxin Warning: Aniline derivatives can cause methemoglobinemia (oxidation of hemoglobin), leading to cyanosis (blue skin/lips) and hypoxia. Absorption through the skin is a critical vector.

Personal Protective Equipment (PPE) Strategy

The following PPE configuration is non-negotiable for handling >10 mg of substance.

PPE Selection Logic

The presence of the aniline moiety dictates the need for permeation-resistant barriers, while the carboxylic acid group requires eye protection against acidity.



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Figure 1: Decision matrix for selecting appropriate PPE based on quantity and physical form.

Detailed PPE Specifications

| Component | Specification | Rationale |
|-----------------|--|--|
| Hand Protection | Double Nitrile (Outer: 5 mil, Inner: 4 mil). Silver Shield/Laminate for spill cleanup. | Aniline derivatives can permeate thin nitrile. Double gloving provides a breakthrough time buffer and visual breach indicator. |
| Respiratory | N95 or P100 (if outside hood). | Prevents inhalation of fine particulates which can rapidly enter the bloodstream. |
| Eye Protection | Chemical Splash Goggles (ANSI Z87.1). | Safety glasses are insufficient due to the corrosive nature of the acidic moiety and irritation potential. |
| Body Protection | Lab Coat (Buttoned) + Tyvek Sleeves. | Protects wrists/forearms (common exposure sites) from dust accumulation. |

Operational Handling Protocols

Weighing & Transfer

Objective: Eliminate dust generation and prevent surface contamination.

- Engineering Control: Perform all weighing inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Static Control: Use an anti-static gun or ionizer if the powder is flighty.
- Transfer:
 - Pre-weigh the receiving vessel (flask/vial).
 - Transfer solid using a disposable spatula.
 - Do not return excess material to the stock container (prevents cross-contamination).

- Wipe the exterior of the receiving vessel with a damp Kimwipe (methanol-dampened) before removing from the balance area.

Reaction Setup

- Solvent Choice: Dissolve in DMSO or DMF for initial stock solutions. Avoid volatile ethers (e.g., Diethyl Ether) unless necessary, as they can aerosolize the compound upon evaporation.
- Acid/Base Safety: When neutralizing the carboxylic acid (e.g., with NaOH), exotherms may occur. Add base slowly at 0°C.
- Incompatibility: Avoid contact with strong oxidizers (e.g., KMnO₄, Nitric Acid) as anilines can oxidize vigorously.

Emergency Procedures

Exposure Response

- Skin Contact:
 - IMMEDIATELY wash with soap and copious water for 15 minutes.
 - Check for signs of cyanosis (blue lips/fingernails).
 - Seek medical attention if irritation persists or if >100 mg was contacted.
- Eye Contact:
 - Flush with eyewash station for 15 minutes, holding eyelids open.
 - Consult an ophthalmologist (acidic injury risk).
- Inhalation:
 - Move to fresh air.^{[1][5][8]}
 - If breathing is difficult, administer oxygen (trained personnel only).

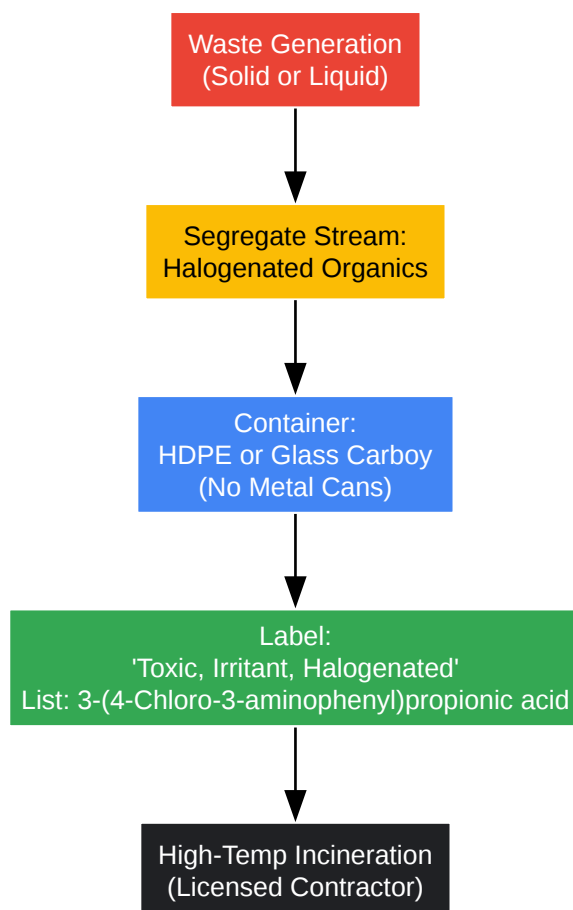
Spill Management

Do not dry sweep. Dry sweeping generates dust.

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE Up: Don double gloves, goggles, and N95 respirator.
- Contain: Cover spill with wet paper towels (water or ethanol) to dampen powder.
- Clean: Scoop up dampened material into a wide-mouth jar.
- Decontaminate: Wash surface with a mild detergent solution followed by water.
- Dispose: Label jar as "Hazardous Waste: Halogenated Organic Solid".

Waste Disposal & Deactivation[4][9][10][11]

Disposal Classification: Halogenated Organic Waste.



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Figure 2: Workflow for the safe segregation and disposal of halogenated aniline waste.

Specific Disposal Instructions

- Aqueous Waste: If the compound is in aqueous buffer, adjust pH to 6-8 and collect in "Aqueous Toxic" waste. Do not pour down the drain.
- Solid Waste: Contaminated gloves, spatulas, and weighing boats must be bagged in a clear hazardous waste bag and tagged.
- Halogen Content: Ensure the waste tag explicitly lists "Contains Chlorine" to prevent mixing with non-halogenated solvents (which are often incinerated differently).

References

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